

Technical Support Center: Optimizing MDCC Labeling Reactions

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Compound of Interest

Compound Name: MDCC

Cat. No.: B140785

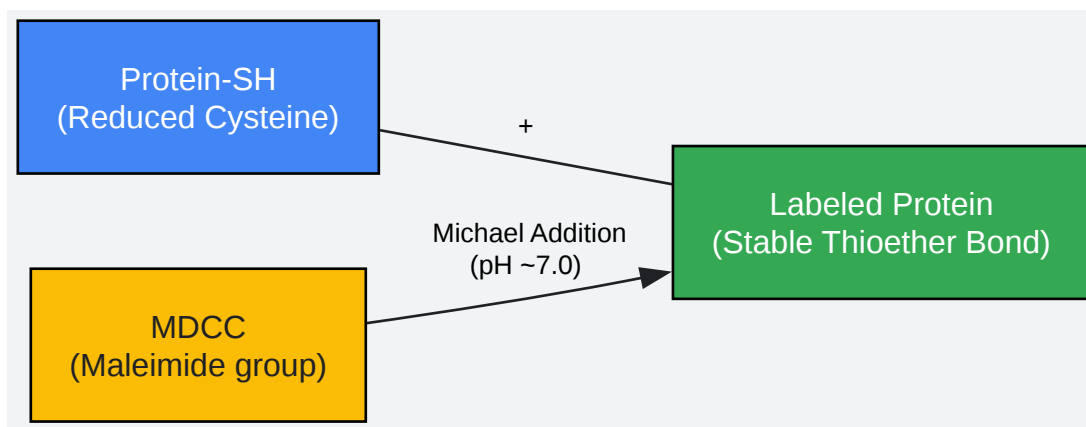
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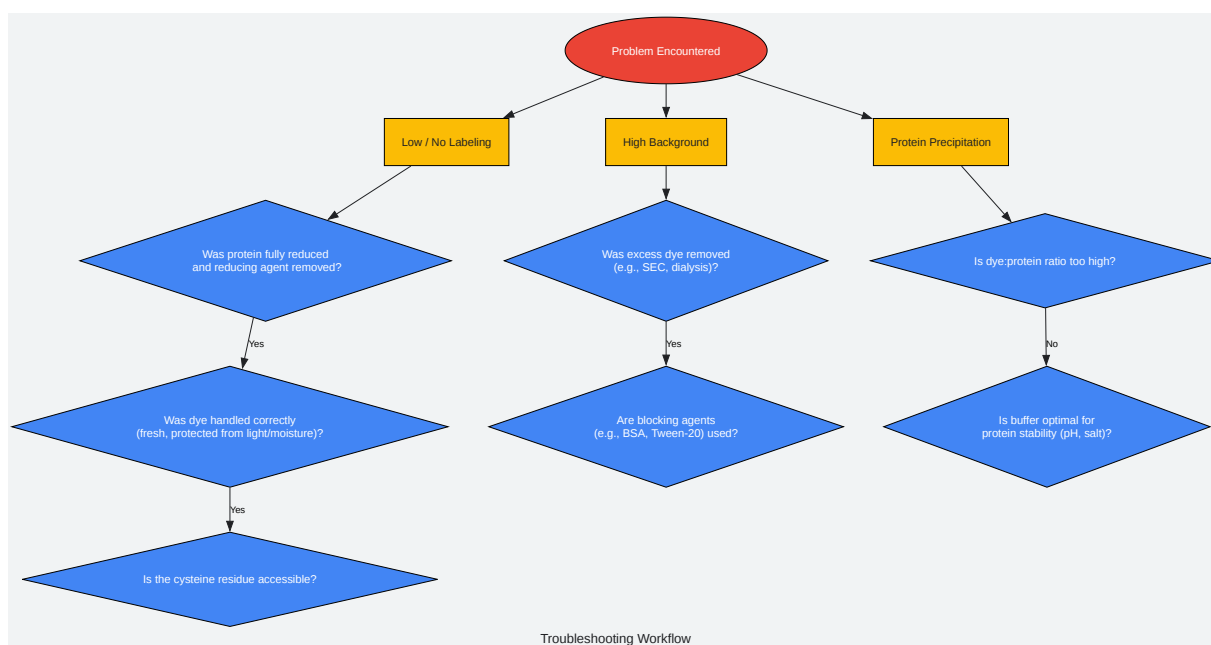
Welcome to the technical support center for **MDCC** labeling. This guide provides detailed answers to frequently asked questions and troubleshooting advice to help you optimize your **MDCC** (N-[2-(1-maleimidyl)ethyl]-7-(diethylamino)coumarin-3-carboxamide) labeling experiments.

Frequently Asked Questions (FAQs)

Q1: What is the chemical principle behind **MDCC** labeling?

MDCC is a thiol-reactive fluorescent probe.^[1] Its maleimide group specifically reacts with the sulfhydryl (thiol) group of a cysteine residue through a Michael-type addition reaction. This forms a stable, covalent thioether bond, attaching the environmentally sensitive coumarin fluorophore to the protein of interest.^[1] The fluorescence of **MDCC** is highly sensitive to its local environment, often exhibiting significant changes in intensity and emission wavelength upon protein conformational changes, making it an excellent probe for studying protein dynamics.^{[2][3][4]}





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References

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